

(S)-2-Methylmorpholine CAS number and structure

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Compound of Interest

Compound Name: (S)-2-Methylmorpholine

CAS No.: 74572-13-7

Cat. No.: B591788

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An In-depth Technical Guide to (S)-2-Methylmorpholine

This guide provides a comprehensive overview of **(S)-2-Methylmorpholine**, a key chiral intermediate in organic synthesis, particularly for the development of novel therapeutic agents. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Structure

(S)-2-Methylmorpholine is a cyclic amine and an ether. The presence of a chiral center at the C-2 position makes it a valuable building block for stereospecific synthesis.

CAS Number: 74572-13-7[1][2][3][4]

Molecular Formula: C₅H₁₁NO[1][3][5]

Structure:

Caption: 2D Structure of **(S)-2-Methylmorpholine**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **(S)-2-Methylmorpholine**.

Property	Value	Reference(s)
Molecular Weight	101.15 g/mol	[1][2][3][5]
Appearance	Colorless liquid	[1]
Boiling Point	118-120 °C / 137 °C	[1][2]
Density	0.88 - 0.891 g/cm ³	[1][2]
Melting Point	-90 °C	[1]
Flash Point	41 °C	[2]
pKa	9.01 ± 0.40 (Predicted)	[1]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2–8 °C	[2]

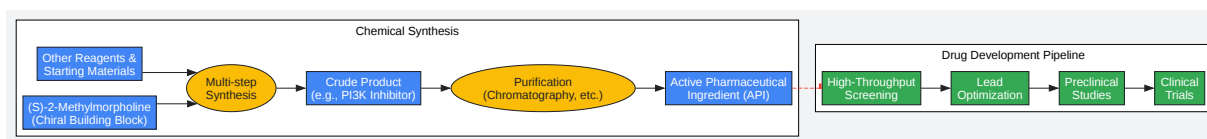
Applications in Drug Development

(S)-2-Methylmorpholine is a versatile building block in medicinal chemistry. The morpholine ring is considered a "privileged structure" due to its favorable properties, including improving aqueous solubility, metabolic stability, and providing a scaffold for creating molecules with high affinity for various biological targets.[6]

Its applications include:

- **Synthesis of Kinase Inhibitors:** It is a key reactant in the synthesis of imidazo[1,2-a]-pyrimidin-5(1H)-ones, which act as selective PI3K-beta inhibitors.[2] The PI3K/mTOR signaling pathway is crucial in cell growth and proliferation, making it a significant target in cancer therapy.[7][8]
- **Central Nervous System (CNS) Agents:** The morpholine moiety is prevalent in drugs targeting the CNS to enhance properties like brain permeability.[7][8]

- General Organic Synthesis: It serves as a catalyst, solvent, and raw material for various chemical reactions such as esterification and halogenation.[1]



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Caption: Role of **(S)-2-Methylmorpholine** in a typical drug discovery workflow.

Experimental Protocols

Detailed methodologies for the synthesis of **(S)-2-Methylmorpholine** are crucial for its application in research and development.

Protocol 1: Synthesis from a Sulfonylmorpholine Derivative

This protocol outlines the synthesis of **(S)-2-Methylmorpholine** via deprotection of a tosyl-protected precursor.[2]

Materials:

- (2S)-2-methyl-4-(4-methylphenyl)sulfonylmorpholine (13.26 g, 51.93 mmol)
- Phenol (9.77 g, 103.86 mmol)
- 33% HBr in acetic acid (89 mL, 363.52 mmol)
- Diethyl ether (Et₂O)

Procedure:

- Combine (2S)-2-methyl-4-(4-methylphenyl)sulfonylmorpholine, phenol, and the acetic acid solution of 33% HBr in a suitable reaction vessel.
- Stir the mixture at room temperature for 6 hours.
- After the reaction is complete, evaporate the reaction mixture to dryness under reduced pressure.
- Grind the resulting crude product with diethyl ether to induce solidification.
- Collect the solid by filtration.
- Dry the collected solid under vacuum to yield (2S)-2-methylmorpholine hydrobromide as a white solid (6.77 g, 72% yield).[\[2\]](#)
- The free base can be obtained by neutralization with a suitable base followed by extraction.

Characterization (¹H NMR for hydrobromide salt):

- ¹H NMR (400 MHz, DMSO-d₆): δ 1.18 (3H, d), 2.74 (1H, t), 3.01 (1H, td), 3.23 (1H, d), 3.26 (1H, d), 3.73 (1H, td), 3.79 (1H, dqd), 3.98 (1H, dd), 8.86 (2H, s).[\[2\]](#)

Protocol 2: Synthesis from N-Benzylethanolamine

This method describes a concise, chromatography-free synthesis starting from inexpensive chiral epichlorohydrin and a protected ethanolamine.[\[9\]](#)

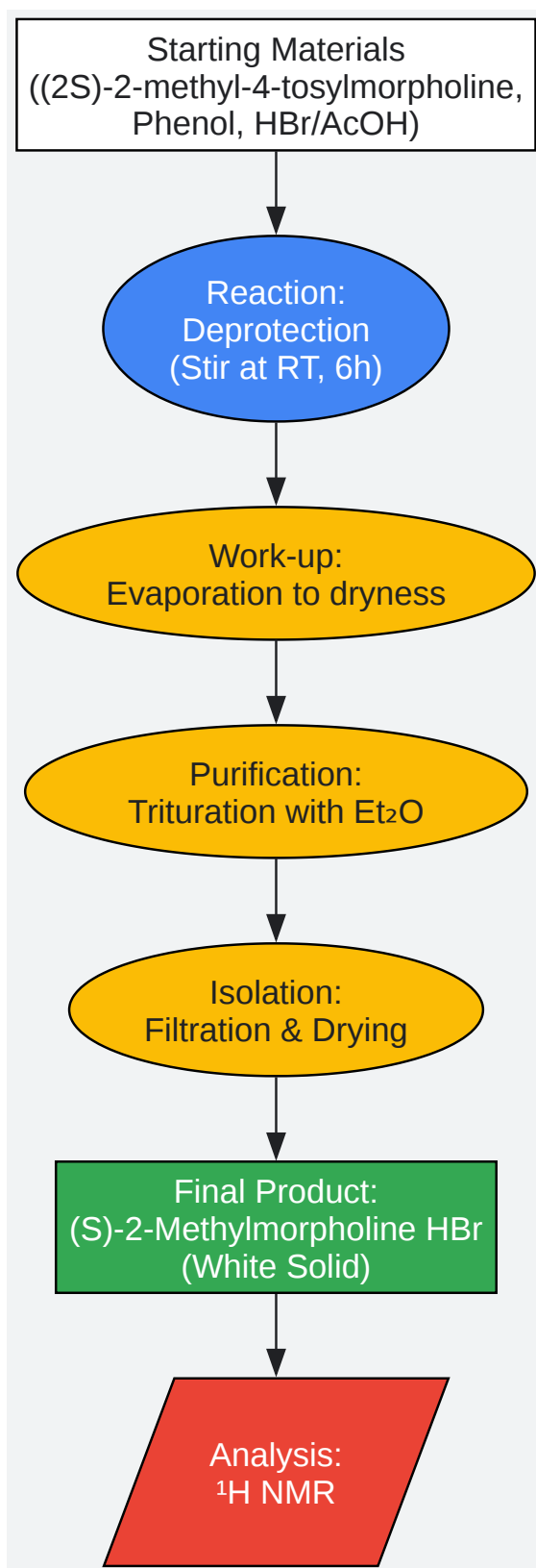
Materials:

- N-Benzylethanolamine (151.2 g, 1.0 mol)
- (R)-Epichlorohydrin (97.15 g, 1.05 mol)
- Water (100 mL)
- 2-Propanol (100 mL)

- 35 wt % aqueous solution of Tetraethylammonium hydroxide (Et₄NOH) (495 mL, 1.3 mol)
- 1 M HCl
- Dichloromethane (CH₂Cl₂)

Procedure:

- Charge a 2 L jacketed reactor with N-benzylethanolamine, water, and 2-propanol. Maintain the jacket temperature at 20 °C.
- Add (R)-epichlorohydrin and stir the solution overnight.
- Add the 35 wt % aqueous Et₄NOH solution over less than 5 minutes. An exotherm to approximately 29 °C will be observed.
- After 4 hours, quench the reaction by adding 1 M HCl until the pH is 9.
- Add 350 mL of water and extract the mixture with dichloromethane (3 x 500 mL).
- The resulting N-benzyl-(S)-2-hydroxymethylmorpholine can be isolated and debenzylated via hydrogenation (e.g., using a Palladium catalyst) to yield the final product. Note: The linked reference focuses on the N-BOC protected version, but the initial steps form the core morpholine ring.[\[9\]](#)[\[10\]](#)



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Caption: General workflow for the synthesis of **(S)-2-Methylmorpholine** (Protocol 1).

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